

Safe Handling and Disposal of ACTH (1-17): A Procedural Guide

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Compound of Interest

Compound Name: Acth (1-17)

Cat. No.: B15618000

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For researchers, scientists, and drug development professionals, the safe and effective handling of bioactive peptides such as **ACTH (1-17)** is paramount to ensure both personal safety and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans for Adrenocorticotrophic Hormone (1-17), human.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive toxicological profile for **ACTH (1-17)** may not be fully documented, it should be handled as a potentially hazardous substance due to its biological activity.^[1] Standard laboratory practices and the use of appropriate personal protective equipment are mandatory to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **ACTH (1-17)**

PPE Category	Item	Specifications	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material. Inspect before use.	Prevents skin contact with the peptide.
Eye Protection	Safety glasses with side shields or goggles	European standard - EN 166 or equivalent.	Protects eyes from potential splashes.[2]
Body Protection	Laboratory coat	Long-sleeved, fully buttoned.	Protects skin and clothing from contamination.[2][3]
Respiratory Protection	Face mask or respirator	Recommended when handling the lyophilized powder to avoid inhalation.	Prevents inhalation of the powdered peptide. [3]

Step-by-Step Handling and Experimental Protocol

This section outlines the procedural steps for the safe handling of **ACTH (1-17)** from receipt to preparation for experimental use.

2.1. Receiving and Storage

- Upon Receipt: Inspect the vial for any damage.
- Storage of Lyophilized Peptide: Store the lyophilized peptide in a freezer at or below -20°C for long-term storage.[4][5] For short-term storage, 4°C is acceptable for several days to weeks.[5]
- Light Sensitivity: Protect the peptide from direct sunlight.[6]

2.2. Reconstitution

- Preparation: Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.

- Solvent Selection: The choice of solvent will depend on the experimental requirements. Sterile water is a common solvent for many peptides.[7] For hydrophobic peptides, a small amount of an organic solvent like DMSO may be necessary, followed by dilution with an aqueous buffer.[7]
- Reconstitution:
 - Work in a clean, designated area, such as a laminar flow hood or a clean bench, to maintain sterility and prevent contamination.[8]
 - Use sterile pipettes and vials.[8]
 - Slowly add the desired volume of solvent to the vial containing the lyophilized peptide.
 - Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking, which can cause aggregation.
- Labeling: Clearly label the vial with the peptide name, concentration, reconstitution date, and solvent used.[6][8]

2.3. Storage of Reconstituted Peptide

- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the peptide, it is highly recommended to aliquot the reconstituted solution into smaller, single-use volumes.[6][8]
- Storage: Store the aliquots in a freezer at -20°C or -80°C.[5]

Disposal Plan

All waste contaminated with **ACTH (1-17)** must be considered chemical waste and disposed of according to institutional and local regulations.[6][8] Never dispose of peptide waste down the sink or in the regular trash.[6][8]

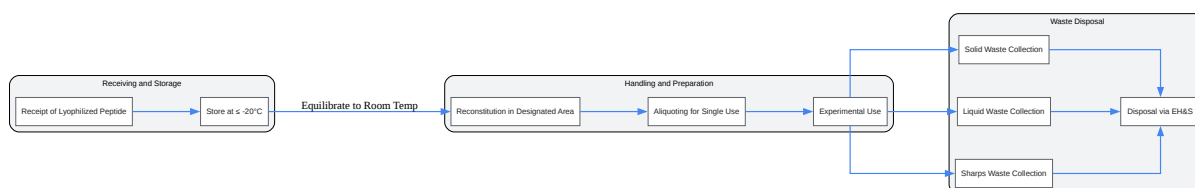
Table 2: Disposal Procedures for **ACTH (1-17)** Waste

Waste Type	Disposal Procedure
Solid Waste	(e.g., empty vials, pipette tips, contaminated gloves) Place in a designated, clearly labeled, and sealed hazardous waste container.[1][9]
Liquid Waste	(e.g., unused peptide solutions, contaminated buffers) Collect in a clearly labeled, leak-proof hazardous waste container.[9] Chemical inactivation with a 10% bleach solution (final concentration of 0.5-1.0% sodium hypochlorite) for at least 30 minutes can be considered for aqueous waste before collection, subject to institutional guidelines.[9]
Sharps Waste	(e.g., needles, syringes) Dispose of immediately in a puncture-resistant, labeled sharps container.[9]

Institutional Protocols: Always coordinate with your institution's Environmental Health and Safety (EH&S) department for the final disposal of hazardous waste.[8]

Workflow and Logical Relationships

The following diagram illustrates the key stages in the safe handling and disposal of **ACTH (1-17)**.



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*Workflow for Safe Handling and Disposal of **ACTH (1-17)**.*

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